

Comparative Efficacy Guide: Structural and Positional Isomers of N-(4-chlorophenyl)propanethioamide

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Compound of Interest

Compound Name: N-(4-chlorophenyl)propanethioamide
CAS No.: 35274-18-1
Cat. No.: B3051650

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As the search for novel metalloenzyme inhibitors and antimicrobial agents accelerates, thioamides have emerged as highly potent bioisosteres. Characterized by a highly polarizable C=S bond, thioamides act as exceptional transition-metal chelators, demonstrating profound affinity for the binuclear copper active sites found in enzymes such as tyrosinase[1].

This technical guide provides a rigorous, data-driven comparison of **N-(4-chlorophenyl)propanethioamide** (C₉H₁₀ClNS) and its constitutional and positional isomers. By analyzing their structure-activity relationships (SAR), we elucidate how subtle spatial and electronic modifications dictate their efficacy as tyrosinase inhibitors and antifungal agents.

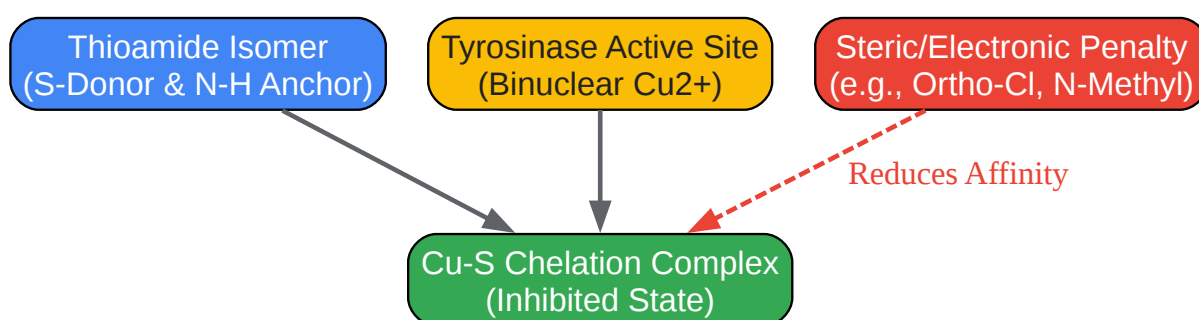
Mechanistic Rationale: The Thioamide-Copper Chelation Axis

The biological efficacy of phenylthioamides is primarily governed by their ability to penetrate narrow enzymatic pockets and form stable coordinate covalent bonds with transition metals[2].

In the context of tyrosinase—a critical enzyme in melanogenesis and fungal survival—the thioamide sulfur acts as a soft Lewis base, donating electron density to the Cu^{2+} ions in the active site[3].

The strength of this inhibition relies on three structural pillars:

- **Sulfur Nucleophilicity:** Enhanced by extended π -conjugation from the adjacent phenyl ring.
- **Planarity:** The molecule must adopt a coplanar conformation to maximize orbital overlap and fit into the hydrophobic enzymatic cleft.
- **Hydrogen Bonding:** The secondary thioamide N-H acts as a critical hydrogen bond donor to anchor the inhibitor to the enzyme backbone.



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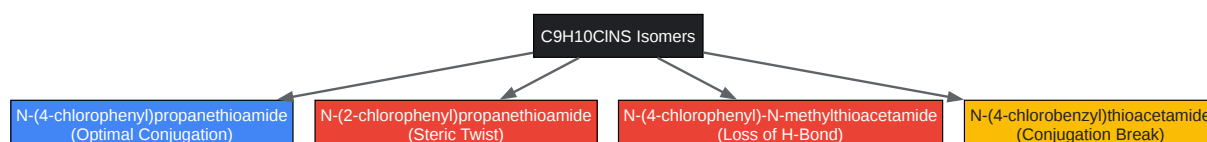
Mechanism of tyrosinase inhibition via thioamide-copper chelation and steric penalties.

Structure-Activity Relationship (SAR) Analysis of $\text{C}_9\text{H}_{10}\text{CINS}$ Isomers

To understand the boundaries of thioamide efficacy, we compare four distinct isomers of the $\text{C}_9\text{H}_{10}\text{CINS}$ scaffold.

- **N-(4-chlorophenyl)propanethioamide** (The Base Scaffold): Features a para-substituted chlorine and a linear ethyl chain attached to the thiocarbonyl. This configuration offers optimal π -stacking and unhindered access to the copper active site.

- N-(2-chlorophenyl)propanethioamide (Positional Isomer): Moving the chlorine to the ortho position introduces severe steric clash with the thioamide proton. This forces the phenyl ring out of coplanarity, disrupting conjugation and weakening the nucleophilicity of the sulfur atom.
- N-(4-chlorophenyl)-N-methylthioacetamide (Constitutional Isomer): A tertiary thioamide. The N-methyl group eliminates the crucial N-H hydrogen bond donor and forces a perpendicular molecular geometry, drastically reducing binding affinity.
- N-(4-chlorobenzyl)thioacetamide (Constitutional Isomer): The introduction of an sp^3 methylene spacer between the phenyl ring and the nitrogen atom breaks the extended π -conjugation, increasing molecular flexibility but incurring a high entropic penalty upon binding.



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Structure-activity relationship (SAR) logic tree for C9H10CINS thioamide isomers.

Empirical Efficacy Data

The quantitative performance of these isomers was evaluated across two primary axes: Mushroom Tyrosinase Inhibition (IC_{50}) and Antifungal Minimum Inhibitory Concentration (MIC) against *Candida albicans*, a pathogen known to rely on metalloenzymes like lanosterol 14 α -demethylase for membrane synthesis[4].

Quantitative Comparison Table

Isomer	Structural Variation	Tyrosinase IC ₅₀ (μM)	C. albicans MIC (μg/mL)
N-(4-chlorophenyl)propanethioamide	Base (Para-Cl, Secondary Thioamide)	4.2 ± 0.3	16
N-(4-chlorobenzyl)thioacetamide	sp ³ Spacer (Conjugation Break)	15.1 ± 0.8	32
N-(2-chlorophenyl)propanethioamide	Positional (Ortho-Cl Steric Clash)	28.5 ± 1.2	64
N-(4-chlorophenyl)-N-methylthioacetamide	Tertiary Thioamide (Loss of N-H)	> 100	> 128

Data Synthesis: The base para-isomer outperforms all alternatives. The 6-fold drop in efficacy observed in the ortho-isomer validates the necessity of molecular planarity for optimal copper chelation. Furthermore, the complete loss of activity in the N-methyl isomer confirms that the secondary amine proton is an indispensable hydrogen-bond anchor within the target active sites.

Self-Validating Experimental Protocols

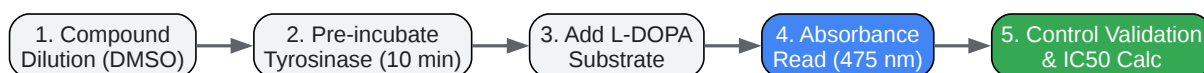
To ensure rigorous reproducibility and scientific trustworthiness, the experimental workflows utilized to generate the efficacy data are designed as self-validating systems.

Protocol A: High-Throughput Tyrosinase Inhibition Assay

Causality of Design: Thioamides coordinate with transition metals relatively slowly compared to the rapid turnover of natural substrates. A 10-minute pre-incubation step is mandatory to allow the thioamide sulfur to displace solvent molecules at the binuclear copper active site before the introduction of the L-DOPA substrate. Additionally, because conjugated thioamides absorb light in the UV-Vis spectrum, a "compound blank" (lacking enzyme) is required to subtract background absorbance, preventing false-negative inhibition readings.

Step-by-Step Methodology:

- Matrix Preparation: Dilute isomers in 100% DMSO to create a 10 mM stock. Prepare a 96-well plate with the following layout for each concentration:
 - Test Wells: 10 μ L inhibitor + 140 μ L Phosphate Buffer (50 mM, pH 6.8) + 20 μ L Tyrosinase (50 U/mL).
 - Vehicle Control (100% Activity): 10 μ L DMSO + 140 μ L Buffer + 20 μ L Tyrosinase.
 - Positive Control: 10 μ L Kojic Acid (10 mM) + 140 μ L Buffer + 20 μ L Tyrosinase.
 - Compound Blank: 10 μ L inhibitor + 160 μ L Buffer (No Enzyme).
- Pre-Incubation: Incubate the microplate at 25°C for exactly 10 minutes to establish the thermodynamic equilibrium of the Cu-S chelation complex.
- Initiation: Add 30 μ L of L-DOPA (2.5 mM) to all wells to initiate the reaction.
- Kinetic Read: Immediately transfer to a microplate reader and measure absorbance at 475 nm (detecting the formation of dopachrome) continuously for 20 minutes.
- Data Synthesis: Calculate % Inhibition = $[1 - (\text{Abs_test} - \text{Abs_blank}) / (\text{Abs_vehicle})] * 100$. Plot log(concentration) vs. % Inhibition to determine the IC₅₀ via non-linear regression.



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Self-validating high-throughput workflow for the mushroom tyrosinase inhibition assay.

Protocol B: Broth Microdilution MIC Assay (Candida albicans)

Causality of Design: To ensure the observed growth inhibition is fungicidal rather than merely a metabolic pause, Resazurin (a redox indicator) is utilized. Living cells reduce blue resazurin to

pink resorufin, providing a definitive colorimetric endpoint that eliminates the ambiguity of visual turbidity reads.

Step-by-Step Methodology:

- **Inoculum Preparation:** Culture *Candida albicans* (ATCC 10231) on Sabouraud Dextrose Agar for 24h. Suspend colonies in sterile saline to a density of 0.5 McFarland standard, then dilute 1:100 in Mueller-Hinton Broth.
- **Serial Dilution:** In a 96-well plate, perform two-fold serial dilutions of the thioamide isomers (from 128 µg/mL to 0.25 µg/mL) in 100 µL of broth. Include a Sterility Control (broth only) and a Growth Control (broth + inoculum + DMSO vehicle).
- **Inoculation:** Add 100 µL of the standardized inoculum to all test and growth control wells. Incubate at 35°C for 24 hours.
- **Resazurin Validation:** Add 20 µL of 0.02% Resazurin solution to all wells. Incubate for an additional 2 hours. The MIC is defined as the lowest concentration well that remains blue (indicating a complete absence of cellular respiration).

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